

Incompatible materials with Scandium(III) nitrate hydrate

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Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

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Technical Support Center: Scandium(III) Nitrate Hydrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the handling and storage of **Scandium(III) nitrate hydrate**, with a focus on material compatibility. This information is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **Scandium(III) nitrate hydrate** and why is it considered a hazardous substance?

A1: **Scandium(III) nitrate hydrate** ($\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$) is a white, hygroscopic crystalline powder that is soluble in water.^[1] It is classified as a hazardous substance because it is an oxidizer, meaning it can intensify fires.^{[2][3][4]} Contact with combustible materials may lead to ignition.^{[2][3][4]} Additionally, it can cause skin and serious eye irritation.^[3] Upon decomposition, it produces toxic fumes of nitrogen oxides and metal oxides.^{[1][5]}

Q2: What are the general storage recommendations for **Scandium(III) nitrate hydrate**?

A2: **Scandium(III) nitrate hydrate** should be stored in a cool, dry, and well-ventilated area.^[2] It is crucial to keep the container tightly closed and protected from moisture as it is hygroscopic.^{[3][5]} Store it away from incompatible materials, particularly flammable

substances, reducing agents, organic materials, and metal powders.[\[5\]](#) It is also advised to avoid shock and heat.[\[1\]](#)

Q3: Can I store **Scandium(III) nitrate hydrate** with organic solvents or other organic materials?

A3: No, it is highly recommended to avoid storing **Scandium(III) nitrate hydrate** with organic materials.[\[1\]](#)[\[5\]](#) Mixtures of nitrates and organic materials are potentially dangerous and can become highly combustible.[\[1\]](#) This includes common laboratory items like wood, paper, and jute, which can become easily ignitable if impregnated with the nitrate.[\[1\]](#)

Q4: What happens if **Scandium(III) nitrate hydrate** comes into contact with an acid?

A4: Contact with acids will cause the release of toxic fumes.[\[1\]](#) Therefore, it is essential to segregate **Scandium(III) nitrate hydrate** from all acidic materials during storage and handling.

Q5: Are there any specific metals or metal-containing compounds that are incompatible?

A5: Yes. You should avoid contact with metal powders.[\[5\]](#) Additionally, segregate from heavy metals.[\[1\]](#) A mixture of aluminum powder, water, and a metal nitrate may explode due to a self-accelerating reaction.[\[1\]](#)

Troubleshooting Guide: Material Incompatibility Issues

Issue: I observed a color change or gas evolution after placing **Scandium(III) nitrate hydrate** in a new container.

- Possible Cause: The container material may be incompatible, leading to a chemical reaction.
- Solution:
 - Immediately and safely remove the **Scandium(III) nitrate hydrate** from the container, ensuring proper personal protective equipment (PPE) is worn.
 - Transfer the substance to a known compatible container, such as a glass container provided by the manufacturer.[\[1\]](#)

- Review the material composition of the problematic container and cross-reference with the incompatibility data provided in the table below.
- Dispose of the contaminated material and the incompatible container according to local, state, and federal regulations.[\[5\]](#)

Issue: The **Scandium(III) nitrate hydrate** appears moist or has clumped together.

- Possible Cause: The material is hygroscopic and has been exposed to moisture.[\[3\]](#)[\[5\]](#) This can increase its reactivity with other substances.
- Solution:
 - Ensure the storage container is tightly sealed.
 - Store in a desiccator or a controlled low-humidity environment.
 - If the material is already moist, handle it with extra caution as its reactivity may be enhanced.

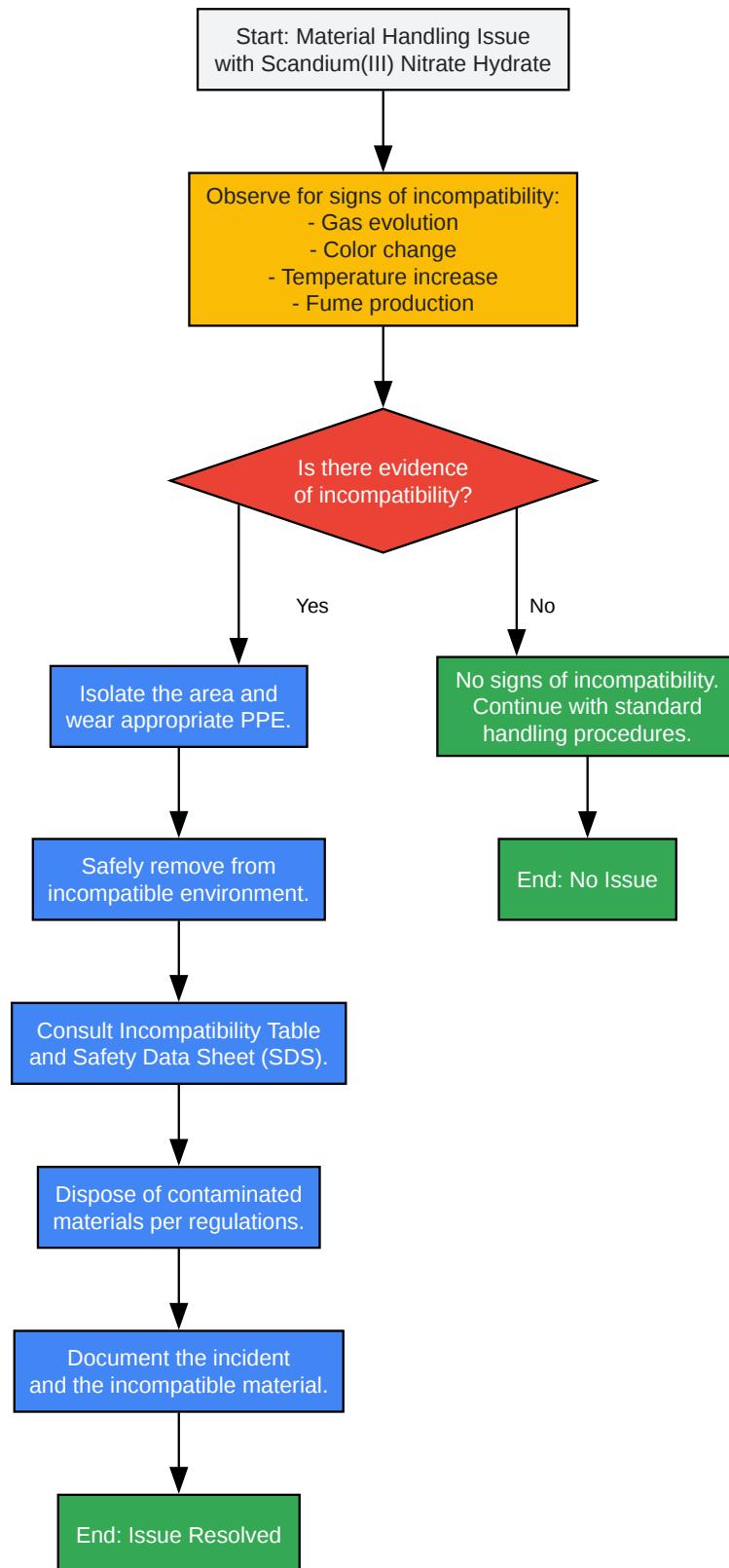
Data Presentation: Incompatible Materials with Scandium(III) Nitrate Hydrate

Incompatible Material Class	Specific Examples	Potential Hazard
Strong Reducing Agents	Tin(II) chloride, Sodium hypophosphite	Explosive reaction [1]
Flammable/Combustible Materials	Wood, Jute, Paper, Oil, Clothing	May cause or intensify fire [1] [2] [3] [4]
Organic Materials	Alkyl esters, Organic solvents	Potentially dangerous mixtures, formation of unstable alkyl nitrates [1] [5]
Acids	Strong acids	Liberation of toxic fumes [1] [5]
Metal Powders	Powdered aluminum	Risk of explosion, especially with water [1] [5]
Other Incompatible Chemicals	Phosphorus, Cyanides, Thiocyanates, Isothiocyanates, Hypophosphites, Phosphides, Sodium acetate, Tartrates, Trichloroethylene	Explosive or violent reactions [1]

Experimental Protocols

Currently, detailed experimental protocols for determining material compatibility with **Scandium(III) nitrate hydrate** are not available in the provided search results. Compatibility is typically determined through small-scale reactivity testing under controlled conditions, observing for signs of reaction such as temperature change, gas evolution, or color change. It is recommended to consult specialized literature on chemical compatibility testing or contact the supplier for specific protocols.

Mandatory Visualization

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Caption: Troubleshooting workflow for material incompatibility with **Scandium(III) nitrate hydrate**.

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